

Chemical structure and IUPAC name of cis-4-(Boc-aminomethyl)cyclohexylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>cis</i> -4-(Boc-aminomethyl)cyclohexylamine
Cat. No.:	B061707

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Technical Guide: cis-4-(Boc-aminomethyl)cyclohexylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-4-(Boc-aminomethyl)cyclohexylamine is a bifunctional organic compound commonly utilized as a linker or building block in medicinal chemistry and drug discovery. Its structure incorporates a cyclohexane scaffold, which provides conformational rigidity, along with a primary amine and a Boc-protected aminomethyl group. The *cis* stereochemistry of the substituents on the cyclohexane ring dictates a specific spatial arrangement, which can be critical for molecular recognition and binding in targeted drug design. The presence of the tert-butyloxycarbonyl (Boc) protecting group allows for selective deprotection and subsequent functionalization of the aminomethyl group, making this compound a versatile tool in the synthesis of more complex molecules, including PROTACs and other targeted protein degraders.

Chemical Identity and Properties

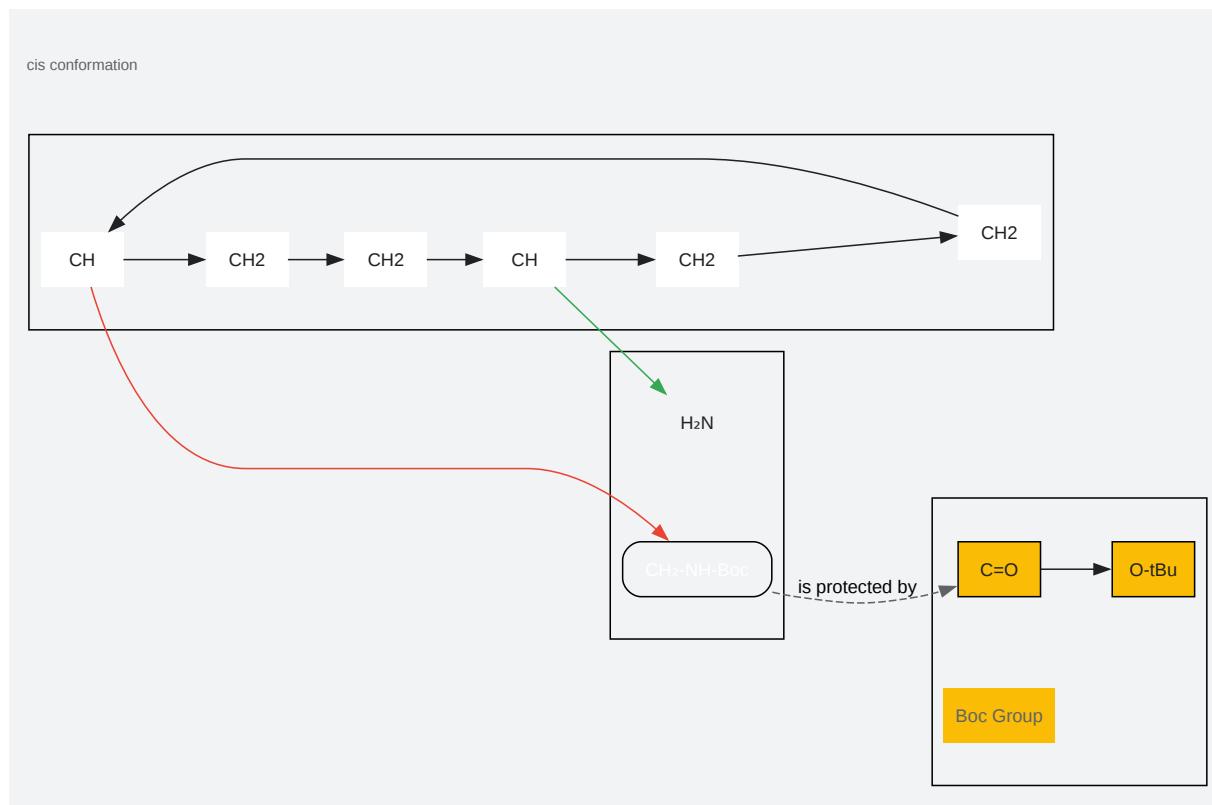
The systematic IUPAC name for this compound is tert-butyl N-[(*cis*-4-aminocyclohexyl)methyl]carbamate.^[1] It is also commonly referred to as **cis-4-(Boc-aminomethyl)cyclohexylamine**.

aminomethyl)cyclohexylamine.

Identifier	Value
CAS Number	866548-92-7 [1] [2] [3]
Molecular Formula	C12H24N2O2 [2] [3]
Molecular Weight	228.33 g/mol [1] [2]

Chemical Structure

The chemical structure of **cis-4-(Boc-aminomethyl)cyclohexylamine** features a cyclohexane ring with an aminomethyl group (-CH₂NH-Boc) and an amino group (-NH₂) in a cis-1,4-disubstituted pattern.



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References

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